

Proper Disposal Procedures for GSK2983559 Free Acid

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Compound of Interest

Compound Name: GSK2983559 free acid

Cat. No.: B607819

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Logistical Information for the Disposal of **GSK2983559 Free Acid**

This document provides a comprehensive guide to the proper disposal of **GSK2983559 free acid**, a potent and selective receptor-interacting protein 2 (RIP2) kinase inhibitor. Adherence to these procedures is critical for maintaining laboratory safety and ensuring environmental protection. The information presented is based on available safety data and general best practices for chemical waste management.

Immediate Safety and Handling Precautions

According to the Safety Data Sheet (SDS), **GSK2983559 free acid** is not classified as a hazardous substance. However, as with any laboratory chemical, appropriate personal protective equipment (PPE) should be worn at all times. This includes, but is not limited to, safety glasses, gloves, and a lab coat.

Key Safety Information:

- **Incompatible Materials:** Avoid contact with strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents.
- **Hazardous Decomposition:** Under fire conditions, **GSK2983559 free acid** may decompose and emit toxic fumes.

In the event of a spill, the area should be evacuated, and the spill should be absorbed with an inert, liquid-binding material such as diatomite or universal binders. Surfaces and equipment should be decontaminated by scrubbing with alcohol. All contaminated materials must be disposed of as chemical waste.[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for **GSK2983559 free acid**.

Property	Value
Molecular Formula	C21H23N4O7PS2
Molecular Weight	538.53 g/mol
CAS Number	1579965-12-0
Appearance	Crystalline solid
Solubility	Soluble in DMSO; poorly soluble in water and ethanol
Storage Temperature	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 2 years, -20°C for 1 year.

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of small quantities of **GSK2983559 free acid** typically used in a research laboratory setting. This procedure prioritizes safety and compliance with standard chemical waste regulations.

Materials Required:

- Appropriate PPE (safety glasses, gloves, lab coat)
- Chemical fume hood
- Labeled, sealable waste container compatible with chemical waste
- Waste manifest or tag as required by your institution

Procedure:

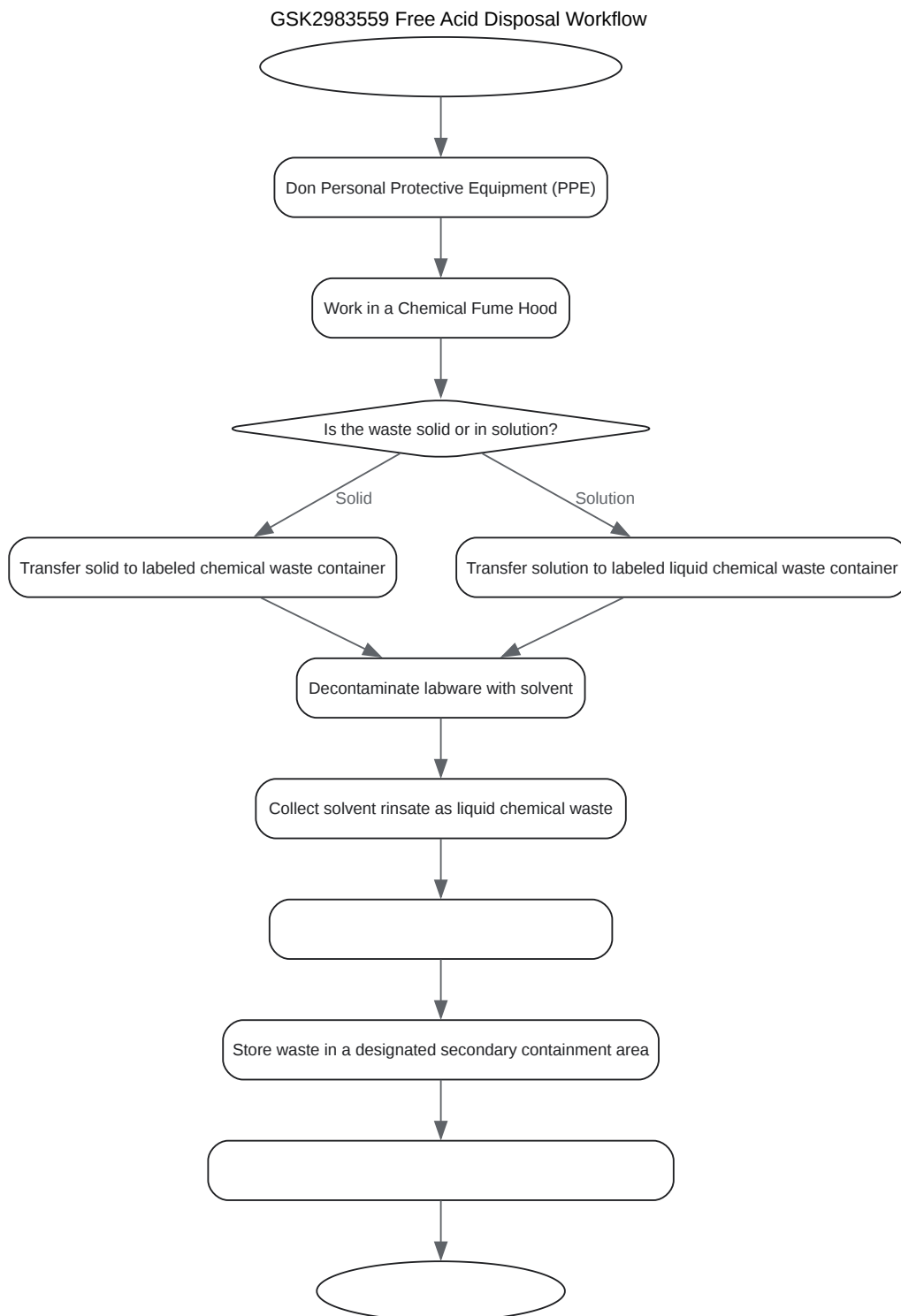
- Preparation:
 - Ensure all PPE is worn correctly.
 - Perform all waste handling procedures within a certified chemical fume hood to minimize inhalation exposure.
- Waste Collection (Solid Form):
 - Carefully transfer any unused solid **GSK2983559 free acid** into a designated and clearly labeled chemical waste container.
 - Do not mix with incompatible materials (strong acids, bases, oxidizers, or reducers).
- Waste Collection (Solutions):
 - Solutions of **GSK2983559 free acid** (e.g., dissolved in DMSO) should be collected in a separate, labeled liquid chemical waste container.
 - Avoid mixing with aqueous waste streams due to the low water solubility of the compound.
- Decontamination of Labware:
 - Glassware and other equipment that have come into contact with **GSK2983559 free acid** should be rinsed with a suitable solvent (e.g., ethanol or acetone) to remove any residue.
 - The solvent rinsate should be collected and disposed of as liquid chemical waste.
 - After the initial solvent rinse, labware can be washed with soap and water.
- Packaging and Labeling:
 - Securely seal the waste container.
 - Label the container clearly with "**GSK2983559 Free Acid Waste**" and any other information required by your institution's environmental health and safety (EHS)

department (e.g., chemical composition, concentration, date).

- Storage and Disposal:
 - Store the sealed waste container in a designated, secondary containment area away from incompatible materials until it is collected by your institution's EHS or a licensed chemical waste disposal contractor.
 - Follow all institutional guidelines for the final disposal of chemical waste.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal procedure for **GSK2983559 free acid**.



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Caption: A flowchart outlining the step-by-step process for the safe disposal of **GSK2983559 free acid**.

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References

- 1. Isolation, identification, and optimization of conditions for the degradation of four sulfonamide antibiotics and their metabolic pathways in *Pseudomonas stutzeri* strain DLY-21 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Proper Disposal Procedures for GSK2983559 Free Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607819#gsk2983559-free-acid-proper-disposal-procedures]

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